

Standard Operating Procedure: Disposal of Einecs 286-867-8

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Compound of Interest

Compound Name: *Einecs 286-867-8*

Cat. No.: *B15187385*

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Chemical Identity: Sodium N-(8-((3-aminobenzoyl)amino)naphth-1-yl)sulphonyl-L-aspartate

Einecs Number: 286-867-8

CAS Number: Not readily available

Disclaimer: No specific Safety Data Sheet (SDS) with detailed disposal procedures for **Einecs 286-867-8** was found. The following guidelines are based on best practices for the disposal of water-soluble, non-hazardous, or low-toxicity organic compounds and sulfonated aromatic compounds. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and comply with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

Prior to handling, it is crucial to wear appropriate Personal Protective Equipment (PPE). The work area should be well-ventilated, preferably within a chemical fume hood.

Personal Protective Equipment (PPE)	Specifications
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves.
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

Spill and Exposure Procedures

In the event of a spill or exposure, immediate action is necessary to mitigate harm.

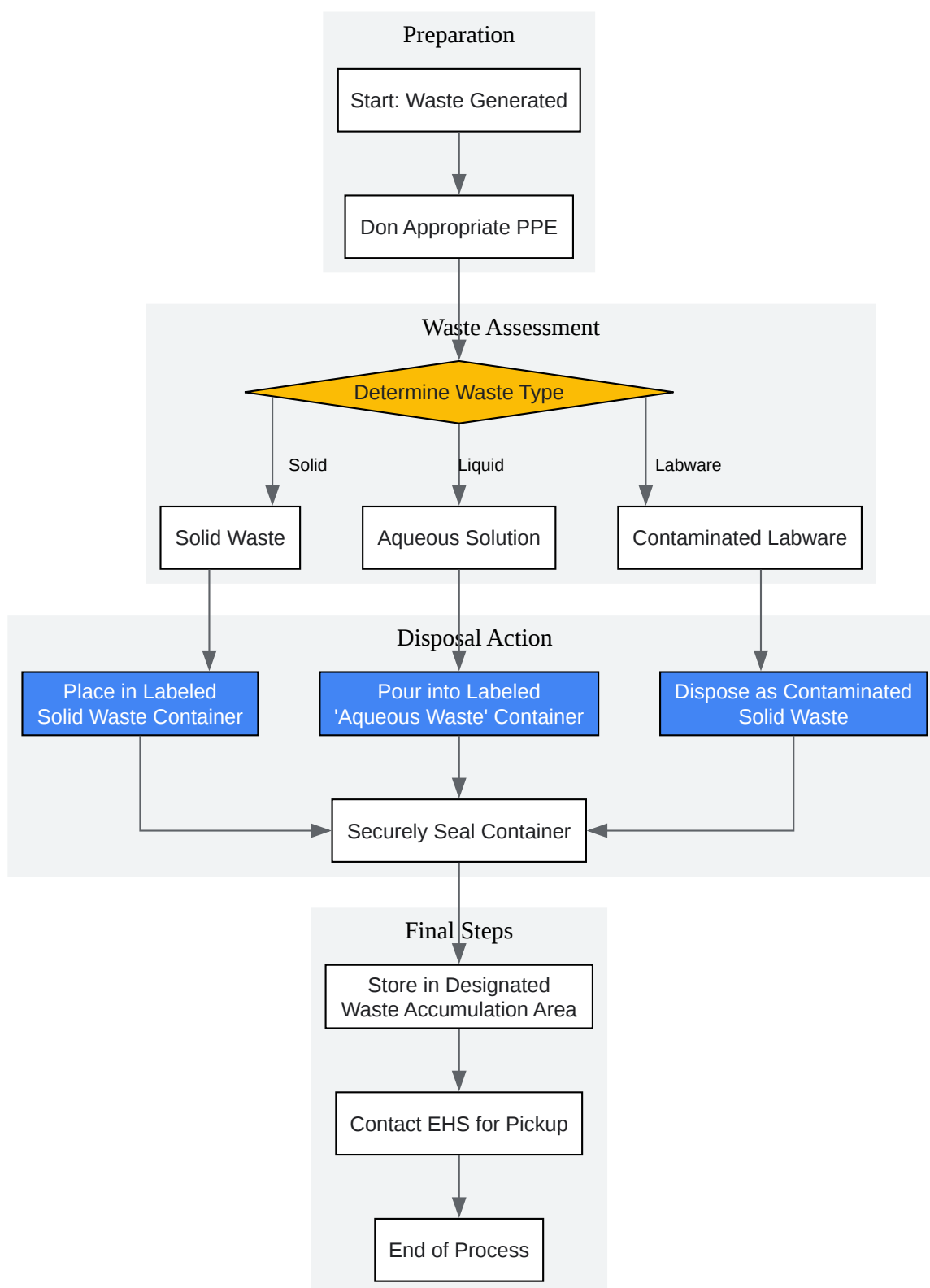
Incident	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Small Spill	Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Clean the spill area with soap and water.
Large Spill	Evacuate the area. Contact your institution's EHS department.

Proper Disposal Protocol

Due to the presence of a sulfonated aromatic structure, this compound may exhibit poor biodegradability. Therefore, it should not be disposed of down the drain. All waste containing this substance must be collected and disposed of as chemical waste.

Waste Type	Disposal Container	Labeling Requirements
Solid Waste	Labeled "Solid Organic Waste" or as per institutional guidelines.	"Solid Waste: Sodium N-(8-((3-aminobenzoyl)amino)naphth-1-yl)sulphonyl-L-aspartate"
Aqueous Solutions	Labeled "Aqueous Waste" or "Aqueous Organic Waste" container.	"Aqueous Waste: Contains Sodium N-(8-((3-aminobenzoyl)amino)naphth-1-yl)sulphonyl-L-aspartate"
Contaminated Labware	Disposed of as solid chemical waste.	As per institutional guidelines for contaminated labware.

Experimental Workflow for Disposal

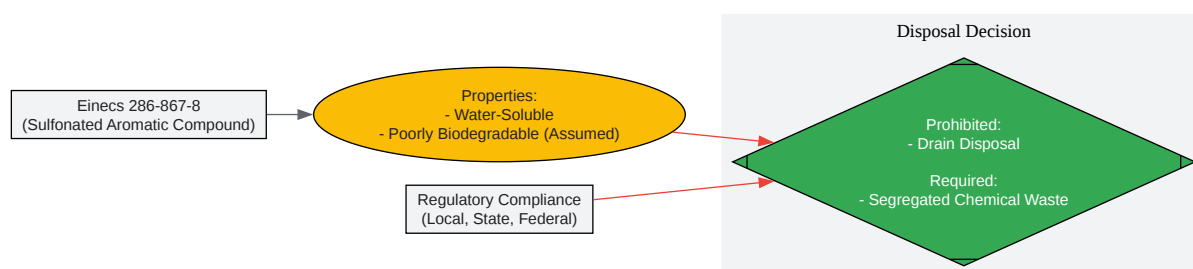


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Caption: Disposal workflow for **Einecs 286-867-8**.

Logical Relationships in Disposal Decision Making

The proper disposal of any chemical waste is a process governed by its physical and chemical properties, as well as regulatory requirements.



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Caption: Decision logic for the disposal of **EINECS 286-867-8**.

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